

Personal protective equipment for handling Vaborbactam

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Compound of Interest

Compound Name: Vaborbactam

Cat. No.: B611620

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Essential Safety and Handling Guide for Vaborbactam

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **Vaborbactam**, a β -lactamase inhibitor. Adherence to these protocols is critical for personal safety and the prevention of laboratory contamination.

Hazard Identification and Personal Protective Equipment (PPE)

Vaborbactam is classified as harmful if swallowed and requires careful handling to avoid exposure.^[1] Direct contact with the eyes, skin, and clothing should be prevented.^{[2][3]} The following table summarizes the mandatory personal protective equipment to be used when handling **Vaborbactam**.

Body Part	Required PPE	Specifications
Eyes/Face	Safety glasses with side shields or a face shield	Must comply with OSHA regulation 29 CFR 1910.133 or European Standard EN166.
Hands	Chemical-resistant gloves	Nitrile rubber gloves with a minimum thickness of 0.11 mm are recommended.
Body	Protective clothing	A lab coat, long pants, and closed-toe shoes are mandatory. A chemical-resistant apron should be worn for larger quantities or when there is a risk of splashing.[3]
Respiratory	Respiratory protection	A NIOSH-approved respirator is necessary if ventilation is inadequate or when handling fine powders to prevent dust inhalation.[3]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Work in a well-ventilated area. For handling the powdered form of **Vaborbactam**, a chemical fume hood is strongly recommended to minimize dust formation and inhalation.[3]
- Ensure all necessary PPE is readily available and in good condition.

2. Handling the Compound:

- Avoid breathing in any dust, fumes, gases, mists, vapors, or sprays of the substance.[1]
- Prevent all contact with skin, eyes, and clothing.[3]
- Refrain from eating, drinking, or smoking in the designated handling areas.[1][3]

- Take precautionary measures against static discharge.[1]

3. Post-Handling Procedures:

- Wash hands thoroughly with soap and water after handling is complete.[1][2][3]
- Clean and decontaminate all work surfaces and equipment after use.

4. Storage:

- Store **Vaborbactam** in accordance with the information provided on the product insert.[1]
Generally, it is supplied as a crystalline solid and should be stored at -20°C.[2]

Emergency and Disposal Procedures

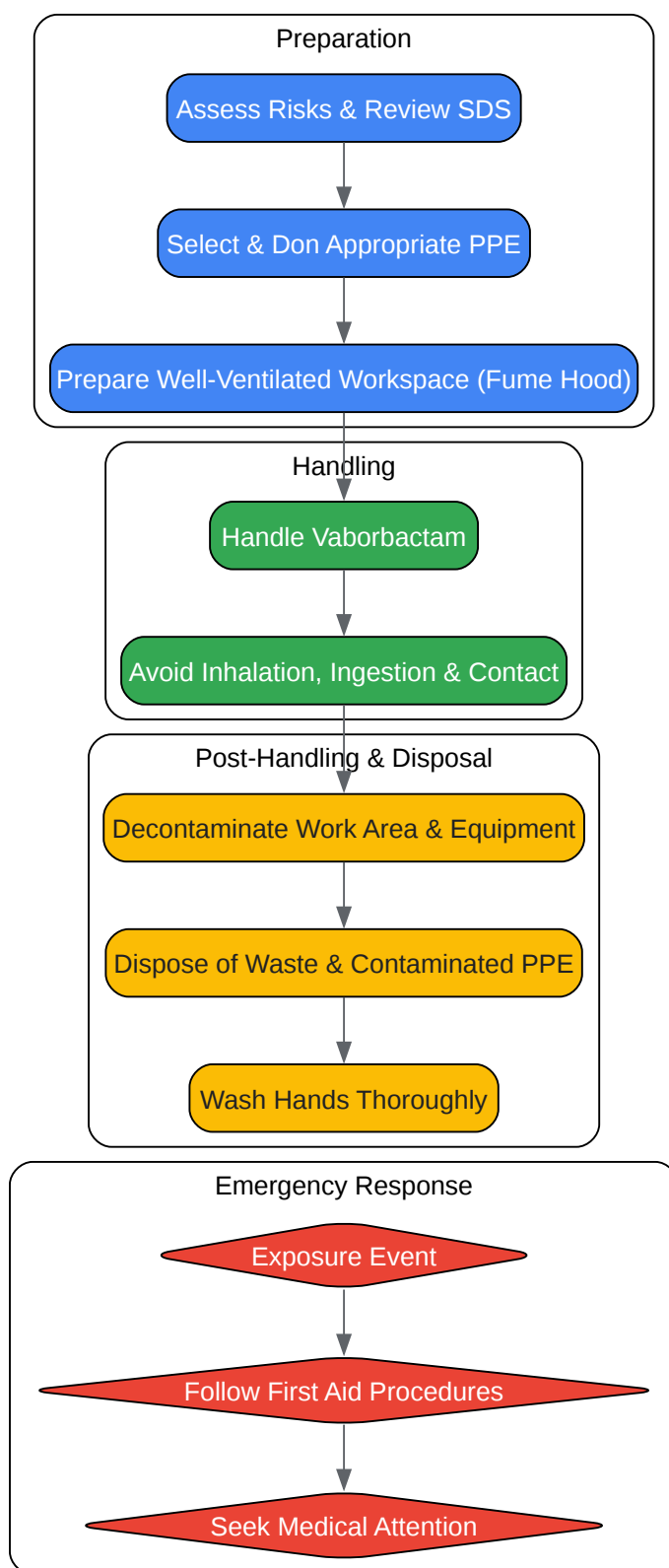
Emergency First Aid:

- If Swallowed: Immediately contact a poison center or doctor. Rinse the mouth.[1] Due to the potential for delayed symptoms, medical observation for at least 48 hours after the incident is advised.[1]
- If Inhaled: Move the individual to fresh air. If complaints arise, consult a doctor.[1]
- After Skin Contact: While **Vaborbactam** is generally not a skin irritant, it is best to wash the affected area thoroughly.[1]
- After Eye Contact: Rinse the opened eye for several minutes under running water.[1]

Disposal Plan:

- All waste, including the compound itself and any contaminated materials, must be disposed of in accordance with local, regional, national, and international regulations.[1]
- Contaminated PPE and cleaning materials should be collected and disposed of as hazardous waste.[3] Do not allow the substance to enter sewers or surface and ground water.[1]

Workflow for Safe Handling of Vaborbactam



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Caption: Workflow for the safe handling of **Vaborbactam**.

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